

A Comparative Guide to Palbociclib Analysis Across Laboratories

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Compound of Interest

Compound Name: *N-Formyl palbociclib-d8*

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For researchers, scientists, and professionals in drug development, accurate and reproducible analysis of therapeutic agents is paramount. This guide provides an objective comparison of published analytical methods for palbociclib, a key inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6). While a formal inter-laboratory round-robin study on palbociclib analysis is not publicly available, this document compiles data from various independent validated methods to offer a comprehensive overview of their performance.

Quantitative Performance Data

The following table summarizes the performance characteristics of several published methods for the quantification of palbociclib in biological matrices. This allows for a side-by-side comparison of key analytical parameters.

Laboratory/Method (First Author, Year)	Analytical Technique	Matrix	Linearity Range (ng/mL)	Accuracy (%)	Precision (CV%)	LOQ (ng/mL)
Posocco B, et al. (2020)[1] [2]	LC-MS/MS	Human Plasma	0.3–250	95.5–103.3	≤ 5.7	0.3
Turković L, et al. (2022)[3]	LC-MS/MS	Human Plasma	3.1–500	85.7–114.6 (Inter-day)	1.6–14.9 (Inter-day)	3.1
Haque MR, et al. (2019)[4]	LC-MS/MS	Human & Mouse Plasma	2–200	Within ±15	≤ 15	2
Kamble SN, et al.	HPLC	Spiked Human Plasma	10-1000	Within ±15	≤ 15	10
Kallepalli P, et al.	RP-HPLC	N/A (Bulk Drug)	5000–1000000	N/A	< 2.0	4951
Anwar S, et al. (2019)[5]	RP-HPLC	Bulk Samples	1000-5000	N/A	N/A	N/A
M. van Nuland, et al. (2022) [6]	LC-MS/MS	Dried Blood Spots	N/A	95-106 (Between-run)	≤ 10.6 (Between-run)	N/A

Note: N/A indicates that the data was not available in the cited literature. The performance of HPLC methods on bulk drug substances may not be directly comparable to bioanalytical methods for plasma samples.

Experimental Protocols

Representative Bioanalytical Method: LC-MS/MS for Palbociclib in Human Plasma

This protocol is a representative example based on common methodologies for the quantification of palbociclib in human plasma.[3]

1. Sample Preparation (Protein Precipitation)

- To 50 μ L of human plasma, add 150 μ L of acetonitrile containing the internal standard (e.g., D8-palbociclib).
- Vortex the mixture for 10 seconds to precipitate proteins.
- Centrifuge the samples at high speed (e.g., 16,200 x g) for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube for analysis.

2. Chromatographic Conditions

- HPLC System: A validated HPLC system capable of gradient elution.
- Column: A C18 reversed-phase column (e.g., Kinetex biphenyl, 150 \times 4.6 mm, 2.6 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Flow Rate: 0.3 mL/min.
- Gradient: A linear gradient is typically used, starting with a low percentage of Mobile Phase B, increasing to a high percentage to elute the analyte, and then returning to initial conditions for re-equilibration.
- Injection Volume: 20 μ L.
- Column Temperature: 50°C.

3. Mass Spectrometric Conditions

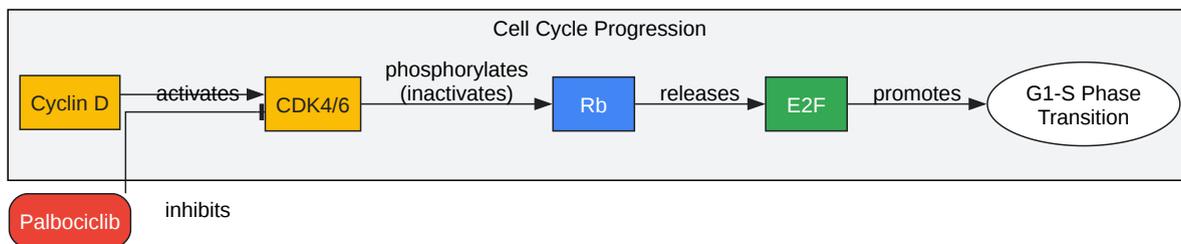
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Palbociclib: Specific precursor to product ion transition (e.g., m/z 448.2 > 321.1).
 - Internal Standard (D8-palbociclib): Specific precursor to product ion transition (e.g., m/z 456 > 388).

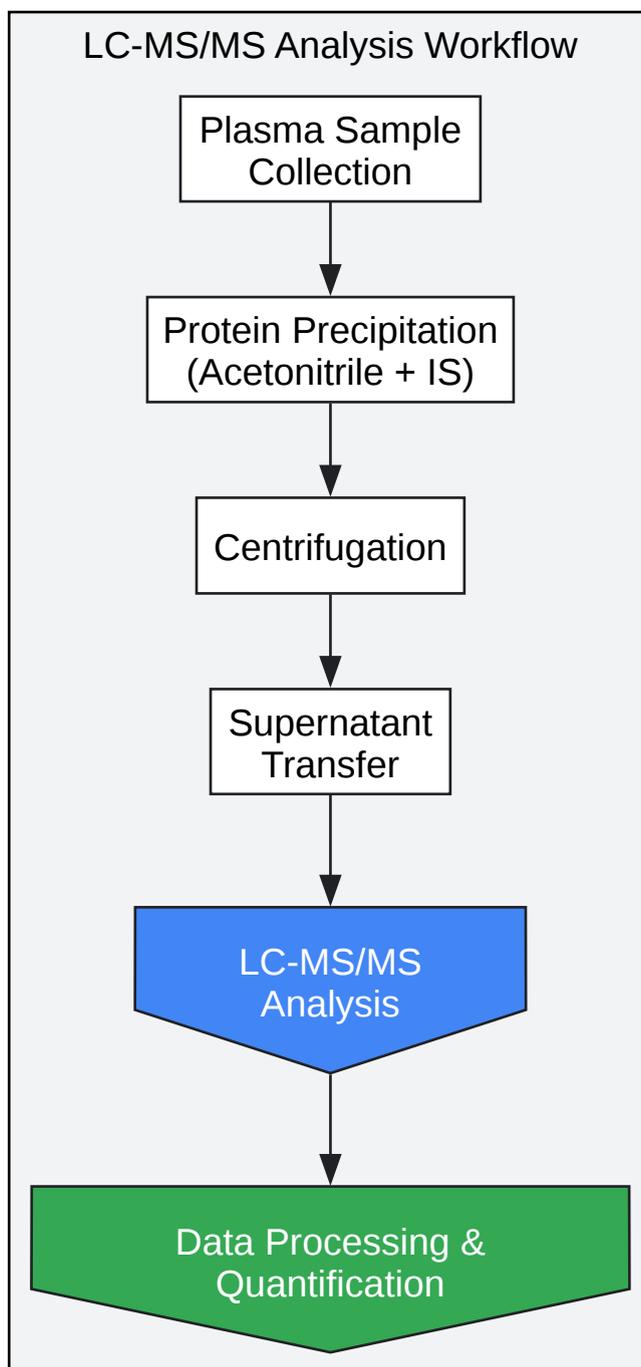
4. Calibration and Quality Control

- Prepare a series of calibration standards by spiking known concentrations of palbociclib into blank plasma.
- Prepare quality control (QC) samples at low, medium, and high concentrations within the calibration range.
- Analyze the calibration standards and QC samples alongside the unknown samples to ensure the accuracy and precision of the measurements.

Visualizations

Palbociclib's Mechanism of Action: CDK4/6-Rb Signaling Pathway





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